

Personal protective equipment for handling Desthiobiotin-PEG4-acid

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Compound of Interest

Compound Name: Desthiobiotin-PEG4-acid

Cat. No.: B12410201

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Essential Safety and Handling Guide for Desthiobiotin-PEG4-acid

This guide provides crucial safety and logistical information for the proper handling and disposal of **Desthiobiotin-PEG4-acid**, ensuring the safety of laboratory personnel and the integrity of your research.

Product Information and Storage

Desthiobiotin-PEG4-acid is a PEG-based PROTAC linker utilized in the synthesis of PROTACs (Proteolysis Targeting Chimeras)[1]. It is a non-hazardous chemical, but standard laboratory precautions should always be observed.

Identifier	Value
Molecular Formula	C ₂₁ H ₃₉ N ₃ O ₈ [2]
Molecular Weight	461.55 g/mol [2]
Purity	≥95%[2]
Appearance	Colorless to slightly yellow oil or solid
Storage Temperature	-20°C, protect from light, stored under nitrogen[2]
Shipping Temperature	Room temperature in the continental US; may vary elsewhere[2][3]

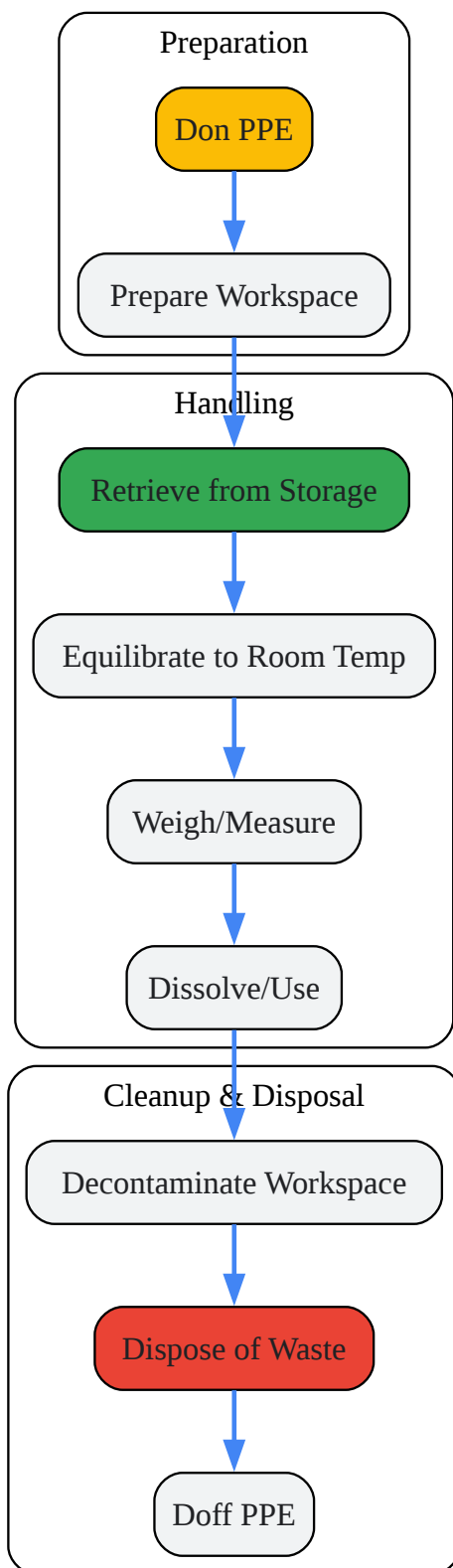
Personal Protective Equipment (PPE)

While **Desthiobiotin-PEG4-acid** is not classified as hazardous, appropriate PPE is mandatory to protect against potential irritation and to maintain a sterile research environment.

Protection Type	Recommended PPE	Specifications & Best Practices
Hand Protection	Nitrile or neoprene gloves (powder-free)[4]	Inspect gloves before each use and change immediately upon contact with the chemical[5].
Body Protection	Laboratory coat	A buttoned, properly fitting lab coat made of a non-absorbent material is recommended[4][5].
Eye Protection	Safety glasses with side shields or safety goggles[6]	Must meet ANSI Z.87.1 standards to protect from splashes[5].
Respiratory Protection	Not generally required.	Use a dust mask or work in a fume hood if handling the powdered form to avoid inhalation[7].

Handling and Operational Workflow

Adherence to a strict operational workflow minimizes risk and ensures procedural consistency.



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Diagram: Step-by-step workflow for handling **Desthiobiotin-PEG4-acid**.

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
 - Put on all required Personal Protective Equipment (PPE) as detailed in the table above.
 - Prepare a clean and decontaminated workspace. Ensure all necessary equipment is within reach.
- Handling:
 - Retrieve the **Desthiobiotin-PEG4-acid** container from its -20°C storage.
 - Allow the container to equilibrate to room temperature before opening to prevent condensation.
 - Carefully weigh or measure the required amount of the compound. If in powdered form, avoid creating dust.
 - Proceed with dissolving the compound in an appropriate solvent (e.g., DMSO, DMF) or using it in your experimental setup[8].
- Cleanup and Disposal:
 - Decontaminate the workspace and any non-disposable equipment used.
 - Dispose of all contaminated waste, including gloves and any single-use equipment, in designated chemical waste containers.
 - Carefully remove your PPE, starting with gloves.

First-Aid Measures

In the event of exposure, follow these first-aid guidelines.

Exposure Route	First-Aid Procedure
Inhalation	Not an expected route of exposure under normal use. If respiratory irritation occurs, move to fresh air. Consult a physician if symptoms persist[9].
Skin Contact	Rinse the affected area with plenty of water. Medical attention is not typically required[9].
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. Seek medical advice if irritation persists[7][9].
Ingestion	Not considered a significant ingestion hazard under normal laboratory use. If you feel unwell, seek medical advice[9].

Disposal Plan

Proper disposal is critical to laboratory safety and environmental compliance.

- **Unused Product:** Dispose of unused **Desthiobiotin-PEG4-acid** in a designated chemical waste container. Do not dispose of it down the drain[10].
- **Contaminated Materials:** All disposable materials that have come into contact with the chemical, such as pipette tips, tubes, and gloves, should be placed in a sealed bag and disposed of as chemical waste.
- **Local Regulations:** Always consult your institution's environmental health and safety (EHS) department for specific disposal protocols and to ensure compliance with local regulations[10].

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